

An In-depth Technical Guide to the Physicochemical Properties of d-(RYTVELA)

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Compound of Interest

Compound Name: d-(RYTVELA)

Cat. No.: B15572491

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This technical guide provides a comprehensive overview of the molecular weight and isoelectric point of the synthetic peptide **d-(RYTVELA)**, also known as Rytvela. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or interested in this peptide. This document includes a summary of its physicochemical properties, detailed experimental protocols for their determination, and a workflow for its characterization.

d-(RYTVELA) is a seven-amino-acid peptide composed of all D-isomers of the constituent amino acids[1]. It has been identified as a potent and selective allosteric negative modulator of the interleukin-1 receptor (IL-1R)[1][2]. Its function as an inhibitor of IL-1-induced signaling pathways makes it a person of interest in therapeutic research, particularly in the context of inflammatory conditions[3][4][5].

Physicochemical Data Summary

The fundamental physicochemical properties of **d-(RYTVELA)** are summarized in the table below. These values are crucial for its handling, formulation, and application in experimental settings.

Parameter	Value	Method
Molecular Weight	850.96 g/mol [1][3]	Calculated from the elemental composition (C38H62N10O12) [1] and commonly confirmed via Mass Spectrometry.
Theoretical Isoelectric Point (pI)	6.85	Calculated based on the pKa values of the ionizable groups of the constituent D-amino acids.

Experimental Protocols

Accurate determination of the molecular weight and isoelectric point is critical for the verification and characterization of synthetic peptides. The following sections detail standard methodologies for these measurements.

Determination of Molecular Weight by Mass Spectrometry

Principle: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique used to determine the molecular mass of macromolecules. The peptide in solution is aerosolized into fine droplets, and a high voltage is applied to create charged ions. The solvent evaporates, leaving the charged peptide ions, which are then guided into a mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records their abundance.

Methodology:

- Sample Preparation:
 - Dissolve the lyophilized **d-(RYTVELA)** peptide in a suitable solvent, typically a mixture of water and an organic solvent like acetonitrile, with a small amount of acid (e.g., 0.1% formic acid) to facilitate protonation. A typical starting concentration is 1 mg/mL.

- Further dilute the stock solution to a final concentration of 1-10 μM for direct infusion into the mass spectrometer.
- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an ESI source.
 - Calibrate the instrument using a standard calibration mixture to ensure high mass accuracy.
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Acquire the mass spectrum in positive ion mode, as the arginine residue and the N-terminus are readily protonated. The expected m/z values will correspond to the protonated molecular ions $[\text{M}+\text{H}]^+$, $[\text{M}+2\text{H}]^{2+}$, etc.
 - The primary ion to observe for **d-(RYTVELA)** would be $[\text{M}+\text{H}]^+$ at approximately m/z 851.97.
- Data Analysis:
 - Process the raw data using the instrument's software to obtain the mass spectrum.
 - Identify the peaks corresponding to the different charge states of the peptide.
 - Deconvolute the series of multiply charged ions to determine the neutral molecular mass of the peptide. The observed mass should be within a few parts per million (ppm) of the theoretical molecular weight (850.96 Da).

Determination of Isoelectric Point by Capillary Isoelectric Focusing (cIEF)

Principle: Capillary Isoelectric Focusing (cIEF) is a high-resolution technique used to separate molecules based on their isoelectric point (pI). A capillary is filled with a solution containing the sample and a mixture of carrier ampholytes, which are small molecules with a wide range of pI values. When a high voltage is applied, the ampholytes create a stable pH gradient within the

capillary. The sample molecules migrate through this gradient until they reach a pH equal to their pI, at which point they have no net charge and stop moving.

Methodology:

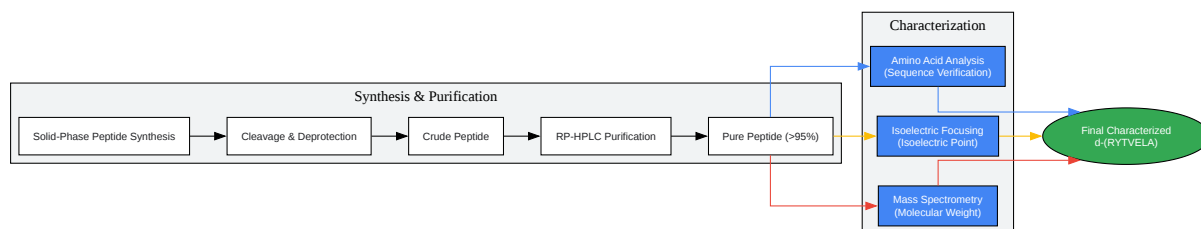
- Sample Preparation:
 - Dissolve the **d-(RYTVELA)** peptide in deionized water to a concentration of approximately 0.5-1.0 mg/mL.
 - Prepare the separation mixture by combining the peptide solution with carrier ampholytes that cover the expected pI range (e.g., pH 3-10) and pI markers for calibration.
- Instrumentation and Analysis:
 - Use a cIEF instrument with a coated capillary to minimize electroosmotic flow.
 - Fill the capillary with the sample and ampholyte mixture.
 - Place the ends of the capillary into an anolyte (acidic solution, e.g., phosphoric acid) and a catholyte (basic solution, e.g., sodium hydroxide).
 - Apply a high voltage to initiate the focusing process. The ampholytes will form the pH gradient, and the peptide will migrate to its isoelectric point. This step typically takes several minutes.
 - After focusing, mobilize the separated zones past a detector (typically a UV detector at 280 nm, as the peptide contains a tyrosine residue) by applying pressure or a chemical mobilizer.
- Data Analysis:
 - The resulting electropherogram will show peaks corresponding to the pI markers and the sample.
 - Create a calibration curve by plotting the migration times of the pI markers against their known pI values.

- Determine the pI of **d-(RYTVELA)** by interpolating its migration time on the calibration curve.

Visualizations

Workflow for Peptide Characterization

The following diagram illustrates a standard workflow for the synthesis and characterization of a synthetic peptide such as **d-(RYTVELA)**.

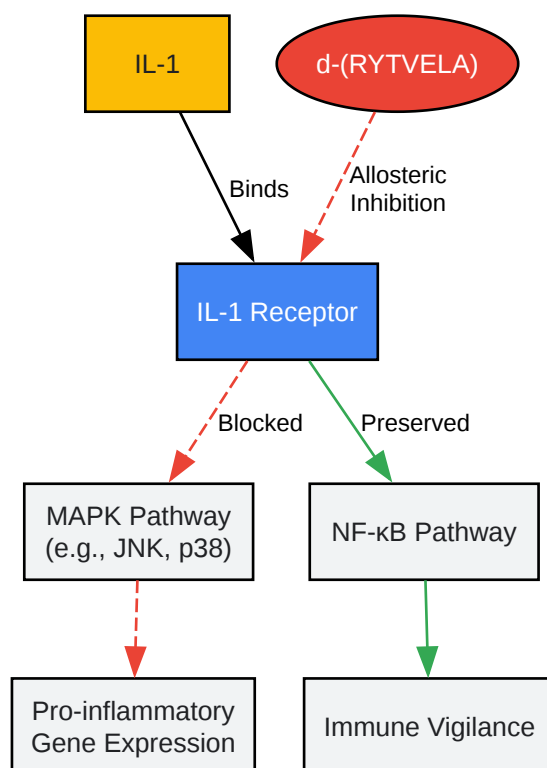


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Caption: A logical workflow for the synthesis and characterization of **d-(RYTVELA)**.

Signaling Pathway Inhibition by **d-(RYTVELA)**

d-(RYTVELA) acts as an allosteric inhibitor of the IL-1 receptor, selectively blocking downstream signaling pathways.



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Caption: **d-(RYTVELA)** selectively inhibits the MAPK pathway while preserving NF-κB signaling.

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